

Technical Guide: Certificate of Analysis for Dabigatran-13C,d3

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Compound of Interest

Compound Name: Dabigatran-13C,d3

Cat. No.: B10824232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to the isotopically labeled compound, **Dabigatran-13C,d3**. This information is critical for researchers utilizing this compound as an internal standard in pharmacokinetic studies, bioanalytical method development, and other research applications.

Quantitative Data Summary

The following tables summarize the key quantitative data typically found in a Certificate of Analysis for **Dabigatran-13C,d3**.

Table 1: General Information

Parameter	Specification
Compound Name	Dabigatran-13C,d3
Chemical Name	3-(2-(((4-Carbamimidoylphenyl)amino)methyl)-1-(methyl-d3)-N-(pyridin-2-yl)-1H-benzo[d]imidazole-5-carboxamido)propanoic acid-13C
Molecular Formula	C ₂₄ ¹³ CH ₂₂ D ₃ N ₇ O ₃ [1]
Molecular Weight	475.52 g/mol [1]
CAS Number	1246817-44-6 (for D3 variant)[2]
Appearance	-
Solubility	-

Table 2: Analytical Data

Test	Method	Result
Chromatographic Purity	HPLC	>90%[2]
Identity (Mass)	Mass Spectrometry	Conforms to structure[2]
Identity (NMR)	¹ H-NMR	Conforms to structure[2]
Isotopic Purity	Mass Spectrometry	Not explicitly stated

Experimental Protocols

Detailed methodologies for the key analytical techniques used to characterize **Dabigatran-13C,d3** are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

A gradient reversed-phase HPLC method is commonly employed to determine the purity of Dabigatran and its related substances.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Inertsil ODS-4, 5 μ m (250mm \times 4.6mm)[3]
- Mobile Phase A: 0.02M Potassium dihydrogen phosphate buffer (pH 3.0)[3][4]
- Mobile Phase B: Acetonitrile[3]
- Gradient Program: A typical gradient would be T/%B: 0/40, 5/50, 10/70, 15/70, 15.1/40, 20/40[4]
- Flow Rate: 1.0 mL/min[3]
- Column Temperature: 25°C[3]
- Detection Wavelength: 220 nm[3]
- Injection Volume: 10 μ L[3]
- Diluent: Water:Acetonitrile (50:50 v/v)[4]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Identity and Quantification

LC-MS/MS is a highly sensitive and specific method for the identification and quantification of Dabigatran and its isotopically labeled internal standards in biological matrices.

- Instrumentation: A UPLC system coupled to a tandem quadrupole mass spectrometer.
- Column: Acquity UPLC BEH C8, 1.7 μ m (100 mm \times 1 mm)[5] or a C18 reverse-phase column[6]
- Mobile Phase: A gradient of 0.1% formic acid in water and 0.1% formic acid in methanol.[5]
- Ionization Mode: Positive Electrospray Ionization (ESI+)[5][6]
- MRM Transitions: For **Dabigatran-13C,d3**, specific precursor and product ion transitions would be monitored. For a related isotopologue, [$^{13}\text{C}_6$]-Dabigatran, the transition is m/z 478.2

→ 295.2.[7]

- Sample Preparation: Protein precipitation of plasma samples with methanol is a common procedure.[5]

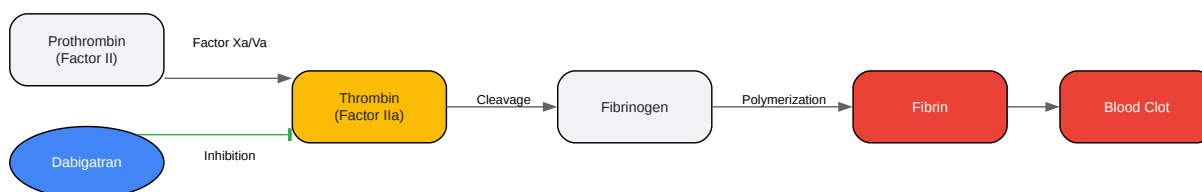
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H -NMR and ^{13}C -NMR spectroscopy are used to confirm the chemical structure of **Dabigatran-13C,d3**. The spectra are compared against a reference standard to ensure conformity. While specific spectral data for the 13C,d3 variant is not readily available, the overall pattern is expected to be consistent with the parent compound, with characteristic shifts indicating the positions of the isotopic labels.

Visualizations

Signaling Pathway of Dabigatran

Dabigatran is a direct thrombin inhibitor. It binds to the active site of thrombin, preventing the conversion of fibrinogen to fibrin, which is a critical step in the formation of a blood clot.[8][9]

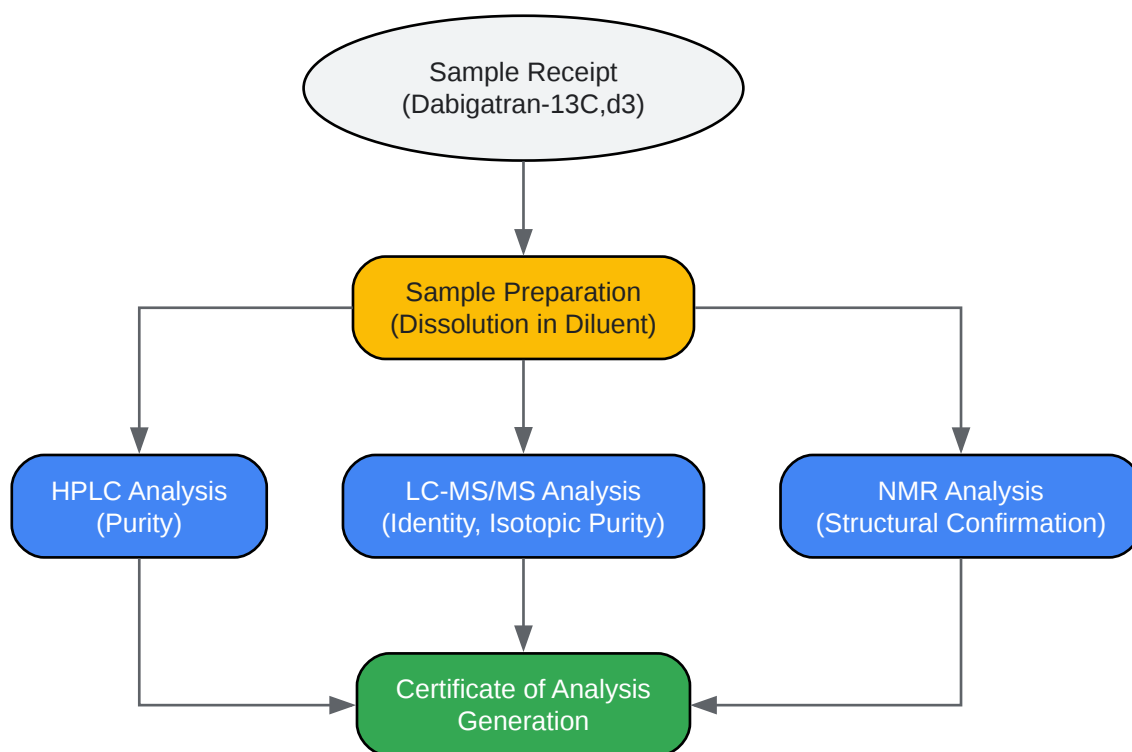


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Caption: Dabigatran's mechanism of action in the coagulation cascade.

Experimental Workflow for Analysis

The general workflow for the analysis of **Dabigatran-13C,d3** involves sample preparation followed by instrumental analysis for identity and purity assessment.

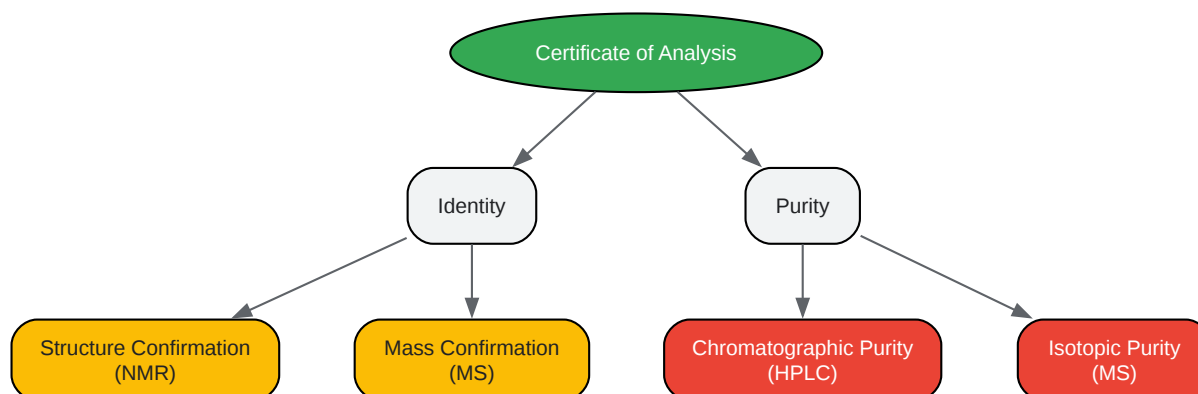


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*Caption: General experimental workflow for the analysis of **Dabigatran-13C,d3**.*

Logical Relationships of Analytical Data

The data presented in a Certificate of Analysis are interconnected, with each piece of information contributing to the overall quality assessment of the compound.



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Caption: Logical relationships of data in a Certificate of Analysis.

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